

Commercially available sources of Glycodeoxycholic acid-d5

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Compound of Interest

Compound Name: Glycodeoxycholic acid-d5

Cat. No.: B15561672

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An In-Depth Technical Guide to Commercially Available **Glycodeoxycholic acid-d5**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Glycodeoxycholic acid-d5 (GDCA-d5) is the deuterium-labeled form of Glycodeoxycholic acid (GDCA), a glycine-conjugated secondary bile acid.[1] In the human body, primary bile acids are synthesized in the liver and can be metabolized by intestinal microbiota into secondary bile acids like deoxycholic acid, which is then conjugated with glycine to form GDCA.[2][3] GDCA plays a role as a detergent, solubilizing fats for absorption.[1][2] The stable isotope-labeled version, GDCA-d5, is a critical tool in biomedical and preclinical research, primarily serving as an internal standard for the accurate quantification of its unlabeled counterpart in biological matrices using mass spectrometry-based techniques.[4] This guide provides a comprehensive overview of commercially available sources of GDCA-d5, its chemical properties, and its application in experimental settings.

Commercial Sources and Specifications

Glycodeoxycholic acid-d5 is available from several specialized chemical suppliers. The following tables summarize the key specifications for easy comparison.

Table 1: General Chemical Properties of **Glycodeoxycholic acid-d5**

Property	Value
Molecular Formula	C ₂₆ H ₃₈ D ₅ NO ₅ [5] [6] [7]
Molecular Weight	454.65 g/mol [5] [6] [7]
CAS Number (Unlabeled)	360-65-6 [5] [8]
Typical Storage	-20°C or 2-8°C Refrigerator [7] [9]
Shipping Conditions	Ambient / Room Temperature [7] [9] [10]

Table 2: Commercial Supplier Information for **Glycodeoxycholic acid-d5**

Supplier	Catalog Number	Available Unit Sizes	Purity
Santa Cruz Biotechnology	sc-280757 [9]	1 mg [9]	Not specified
LGC Standards	TRC-G641402 [6]	1 mg, 10 mg [6]	Not specified
Vulcanchem	VC0198052 [9]	Various [9]	Not specified
Pharmaffiliates	PA STI 045940 [7]	Not specified	Not specified
Clinivex	Not specified	10 mg, 25 mg, 50 mg, 100 mg [10]	Not specified

Note: All listed products are intended for research use only and are not for human or veterinary use.[\[5\]](#)[\[9\]](#)[\[11\]](#)

Experimental Applications and Protocols

The primary application of **Glycodeoxycholic acid-d5** is as an internal standard in quantitative bioanalysis. Its chemical behavior is nearly identical to the endogenous analyte, but its

increased mass allows it to be distinguished by a mass spectrometer.

Protocol: Quantification of GDCA in Biological Samples using LC-MS/MS

This protocol outlines a general procedure for using GDCA-d5 as an internal standard for the quantification of GDCA in a sample matrix (e.g., serum, plasma) by liquid chromatography-tandem mass spectrometry (LC-MS/MS).

1. Preparation of Standards and Internal Standard (IS) Stock Solutions:

- GDCA Standard Stock: Prepare a 1 mg/mL stock solution of unlabeled GDCA in a suitable solvent (e.g., methanol).
- GDCA-d5 IS Stock: Prepare a 1 mg/mL stock solution of GDCA-d5 in the same solvent.
- Working Solutions: Create a series of calibration standards by serially diluting the GDCA standard stock. Prepare a working solution of the GDCA-d5 internal standard at a fixed concentration.

2. Sample Preparation (Protein Precipitation):

- Thaw biological samples (e.g., serum) on ice.
- To 50 µL of each sample, calibrator, and quality control sample, add 10 µL of the GDCA-d5 IS working solution.
- Vortex briefly to mix.
- Add 200 µL of ice-cold acetonitrile to precipitate proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at high speed (e.g., 14,000 rpm) for 10 minutes at 4°C.
- Transfer the supernatant to a new vial or 96-well plate for LC-MS/MS analysis.

3. LC-MS/MS Analysis:

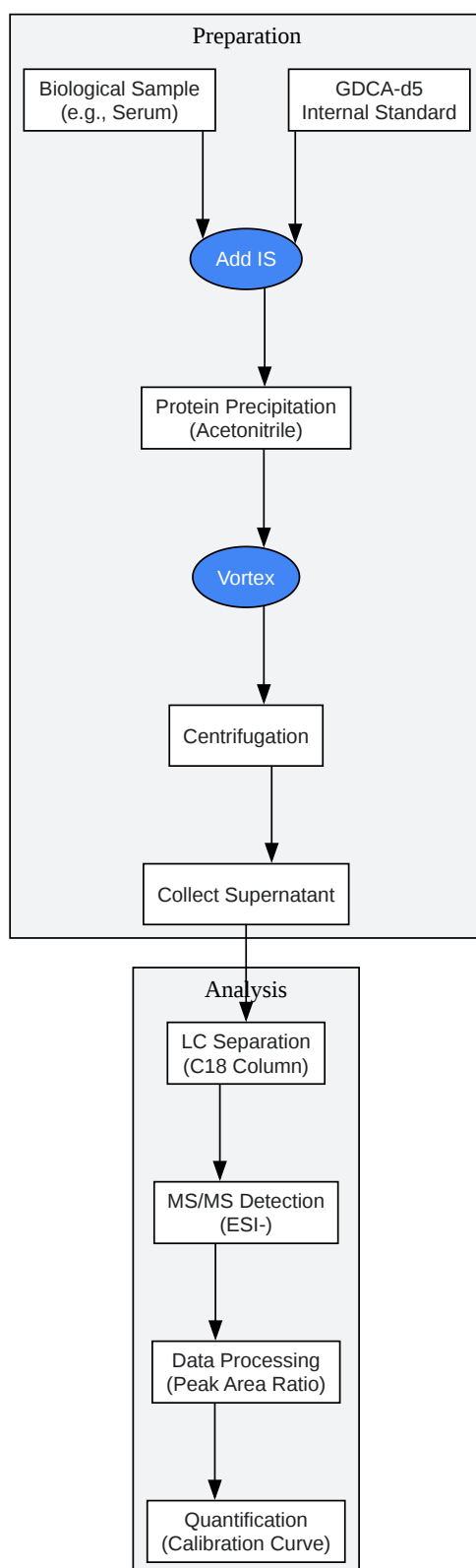
- Liquid Chromatography (LC): Use a C18 reverse-phase column to separate the bile acids. A gradient elution with mobile phases consisting of water and acetonitrile/methanol with a modifier like formic acid or ammonium acetate is common.
- Mass Spectrometry (MS/MS): Operate the mass spectrometer in negative ion mode using electrospray ionization (ESI). Monitor the specific mass transitions (parent ion → fragment ion) for both GDCA and GDCA-d5.
- Example transition for GDCA: m/z 448.3 → 74.1[9]

- Example transition for a similar d4-labeled standard: m/z 452.2 $\rightarrow$ 74.1[9]
- The transition for GDCA-d5 would be approximately m/z 453.3 $\rightarrow$ 74.1.

4. Data Analysis:

- Calculate the peak area ratio of the analyte (GDCA) to the internal standard (GDCA-d5).
- Construct a calibration curve by plotting the peak area ratios of the calibration standards against their known concentrations.
- Determine the concentration of GDCA in the unknown samples by interpolating their peak area ratios from the calibration curve.

The workflow for this experimental protocol is visualized below.



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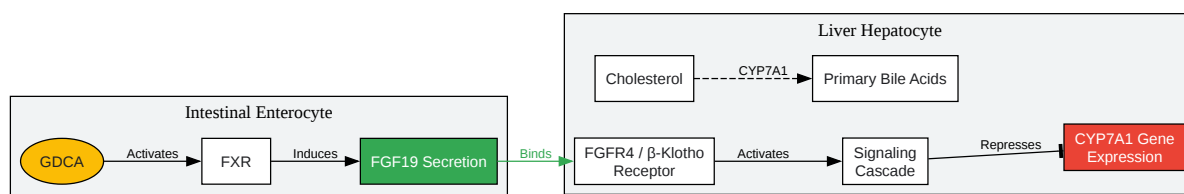
Caption: Workflow for quantifying GDCA using GDCA-d5 as an internal standard.

Relevant Signaling Pathways

GDCA, the unlabeled analyte, is an important signaling molecule that interacts with the Farnesoid X Receptor (FXR), a nuclear receptor that is a key regulator of bile acid, lipid, and glucose metabolism.[3]

FXR-Mediated Inhibition of Bile Acid Synthesis: In the intestine, bile acids like GDCA bind to and activate FXR. This activation induces the expression and secretion of Fibroblast Growth Factor 19 (FGF19).[3] FGF19 then travels through the portal circulation to the liver. In hepatocytes, FGF19 binds to its receptor, a complex of FGFR4 and β -Klotho, which initiates a signaling cascade that ultimately represses the expression of Cholesterol 7 α -hydroxylase (CYP7A1).[1][12] CYP7A1 is the rate-limiting enzyme in the classic pathway of bile acid synthesis from cholesterol.[12] By inhibiting CYP7A1, FGF19 effectively shuts down primary bile acid production, creating a negative feedback loop.[3]

This signaling pathway is illustrated in the diagram below.



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Caption: FXR-FGF19 signaling pathway inhibiting bile acid synthesis.

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